

Navigating the Unseen: A Technical Guide to the Safe Handling of 1-Bromoheptadecane

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Compound of Interest

Compound Name: 1-Bromoheptadecane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **1-Bromoheptadecane**. Designed for laboratory and drug development settings, this document synthesizes critical data to ensure the safe and effective use of this compound. All quantitative data is presented in structured tables for clarity, and a detailed workflow for spill management is provided.

Section 1: Physicochemical and Hazard Profile

1-Bromoheptadecane is a long-chain alkyl bromide.^{[1][2][3][4][5]} While specific toxicological data is largely unavailable, its chemical nature necessitates careful handling to minimize exposure and mitigate potential risks. The following tables summarize its key physical properties and available safety information.

Table 1: Physical and Chemical Properties of **1-Bromoheptadecane**

Property	Value	Source
Molecular Formula	C17H35Br	[1][6][7]
Molecular Weight	319.36 g/mol	[1][2][4][7]
CAS Number	3508-00-7	[1][2][4][6][7][8]
EC Number	222-506-2	[1][2][3][6]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[6]
Melting Point	29-32 °C (lit.)	[6][8]
Boiling Point	186 °C (lit.); 126-128 °C / 0.1 mmHg (lit.)	[2][3][8]
Density	0.99 g/cm ³	
Flash Point	145 °C	[6]
Solubility	No data available	

Table 2: Hazard Identification and Safety Classifications

Hazard Classification	Details	Source
GHS Hazard Statements	No data available	
Signal Word	No data available	
Storage Class	11 - Combustible Solids	[2][3]
WGK (Water Hazard Class)	WGK 3	[2][3][8]

Section 2: Safe Handling and Storage Protocols

Proper handling and storage are paramount to ensuring laboratory safety. The following protocols are derived from established safety data sheets.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **1-Bromoheptadecane**. The following PPE is recommended:

- Eye Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.
- Hand Protection: Chemical-impermeable gloves that have been inspected prior to use are required. After handling, hands should be washed and dried thoroughly.
- Skin and Body Protection: Wear fire/flammable resistant and impervious clothing. A lab coat or overalls should be worn.^[9]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. In well-ventilated areas, a dust mask (type N95, US) may be sufficient.^{[2][3]}

Handling Procedures

- Handle in a well-ventilated place.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools to prevent fire from electrostatic discharge.
- Do not allow clothing wet with the material to remain in contact with the skin.^[9]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[9]
- Keep away from sources of ignition.^[9]
- Store away from incompatible materials, such as strong oxidizing agents and strong bases, and foodstuff containers.^{[9][10][11]}

Section 3: Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

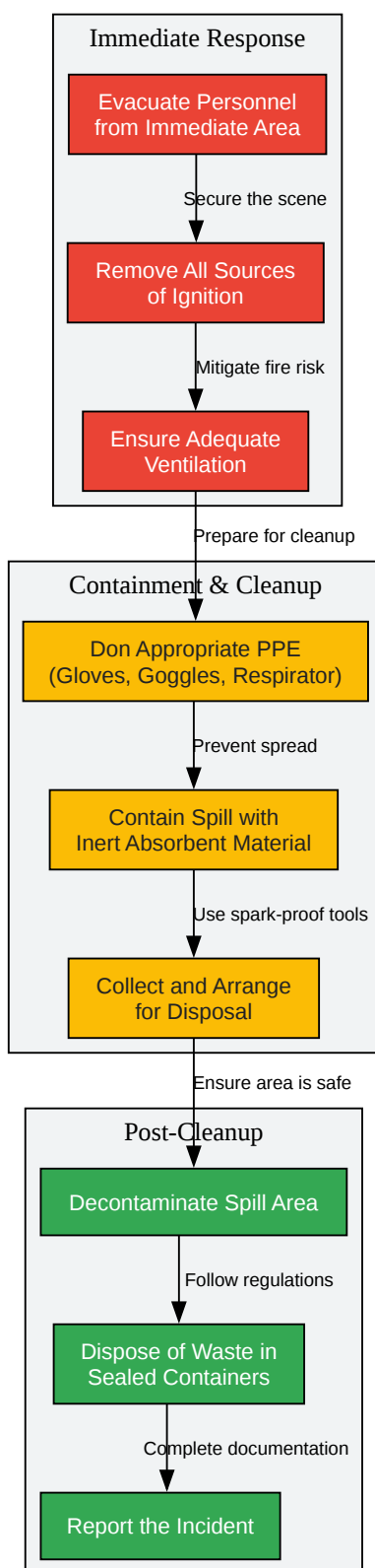
- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustion may produce carbon oxides and hydrogen bromide.[9]
- Firefighting Equipment: Wear self-contained breathing apparatus (SCBA) if necessary.

Accidental Release Measures

In the event of a spill, the following workflow should be initiated to ensure the safety of personnel and the environment.



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Caption: Workflow for handling a **1-Bromoheptadecane** spill.

Experimental Protocol for Spill Containment and Cleanup:

- Materials: Inert absorbent material (e.g., sand, silica gel, acid binder), spark-proof tools, sealable containers for disposal, appropriate PPE.[\[10\]](#)
- Methodology:
 1. Upon discovery of a spill, immediately evacuate personnel from the affected area and remove all sources of ignition.
 2. If it is safe to do so, increase ventilation in the area.
 3. Personnel involved in the cleanup must wear the appropriate PPE as outlined in Section 2.1.
 4. Prevent the further spread of the spill by containing it with an inert absorbent material.[\[10\]](#)
 5. Using spark-proof tools, carefully collect the absorbed material and place it into a suitable, closed container for disposal.
 6. Wash the spill area thoroughly with soap and water.
 7. Dispose of the contaminated waste in accordance with local, state, and federal regulations.
 8. Document the spill and the cleanup procedure as per institutional protocols.

Section 4: Toxicological and Ecological Information

Detailed toxicological and ecological data for **1-Bromoheptadecane** is not readily available in the reviewed literature. The following table summarizes the current status of the data.

Table 3: Toxicological and Ecological Data

Endpoint	Result	Source
Acute Toxicity	No data available	
Toxicity to Fish	No data available	
Toxicity to Daphnia	No data available	
Toxicity to Algae	No data available	
Persistence and Degradability	No data available	
Bioaccumulative Potential	No data available	
Mobility in Soil	No data available	

Given the lack of specific data, it is prudent to handle **1-Bromoheptadecane** as a substance of unknown toxicity and to take all necessary precautions to avoid exposure and environmental release. Discharge into drains or the environment must be avoided.

Section 5: Reactivity and Stability

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Sources of ignition.
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[10\]](#)[\[11\]](#)
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, and hydrogen halides.[\[9\]](#)[\[11\]](#)

This guide is intended to provide a foundation for the safe handling of **1-Bromoheptadecane**. It is imperative that all users consult the most current Safety Data Sheet (SDS) provided by the manufacturer and adhere to all institutional safety protocols. A thorough risk assessment should be performed before commencing any new experimental work involving this compound.

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